

monitoring medfly populations with Trimedlure baited traps

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Compound Focus: Trimedlure

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Trimedlure and Target Pest Profile

Attractant: **Trimedlure** is a synthetic parpheromone highly attractive to male Mediterranean fruit flies (*Ceratitis capitata*) [1]. It is typically deployed in dispensers within specific traps.

Pest Significance: The medfly is a major invasive pest capable of infesting over 350 different plant species, causing severe economic damage to fruit crops worldwide [1]. Efficient trapping is vital for its detection, monitoring, and the establishment of pest-free zones [1].

Factors Influencing Trapping Efficacy

Recent research indicates that trapping efficacy is not static but is influenced by a combination of biological and environmental factors. Understanding these is crucial for interpreting trap data accurately.

The table below summarizes the key factors identified:

Factor	Effect on Trapping Efficacy	Key Findings
Fly Sex	Strongly biased	Trimedlure primarily attracts male flies. One study reported recapture rates of 25.5% for males compared to only 3.0% for females in non-host trees [1].
Thermal Acclimation	Significant impact	Adults acclimated to lower temperatures (15°C) or outdoor conditions showed higher recapture rates . Cold acclimation may lead to overestimation of population size in early spring [1].
Ambient Temperature	Strong positive correlation	Higher ambient temperatures result in higher recapture rates , potentially due to increased fly activity and higher lure evaporation rates [1].
Trap Placement (Host Plant)	Improves efficacy	Trap placement on host plants (e.g., Citrus) significantly improves recapture rates compared to non-host trees (e.g., olive trees) [1].
Season/Climate	Varies with season	Trapping efficacy can be skewed by season: cold conditions (early spring) may overestimate populations, while late-season trapping may underestimate them [1].

Trap Deployment and Spatial Design Strategies

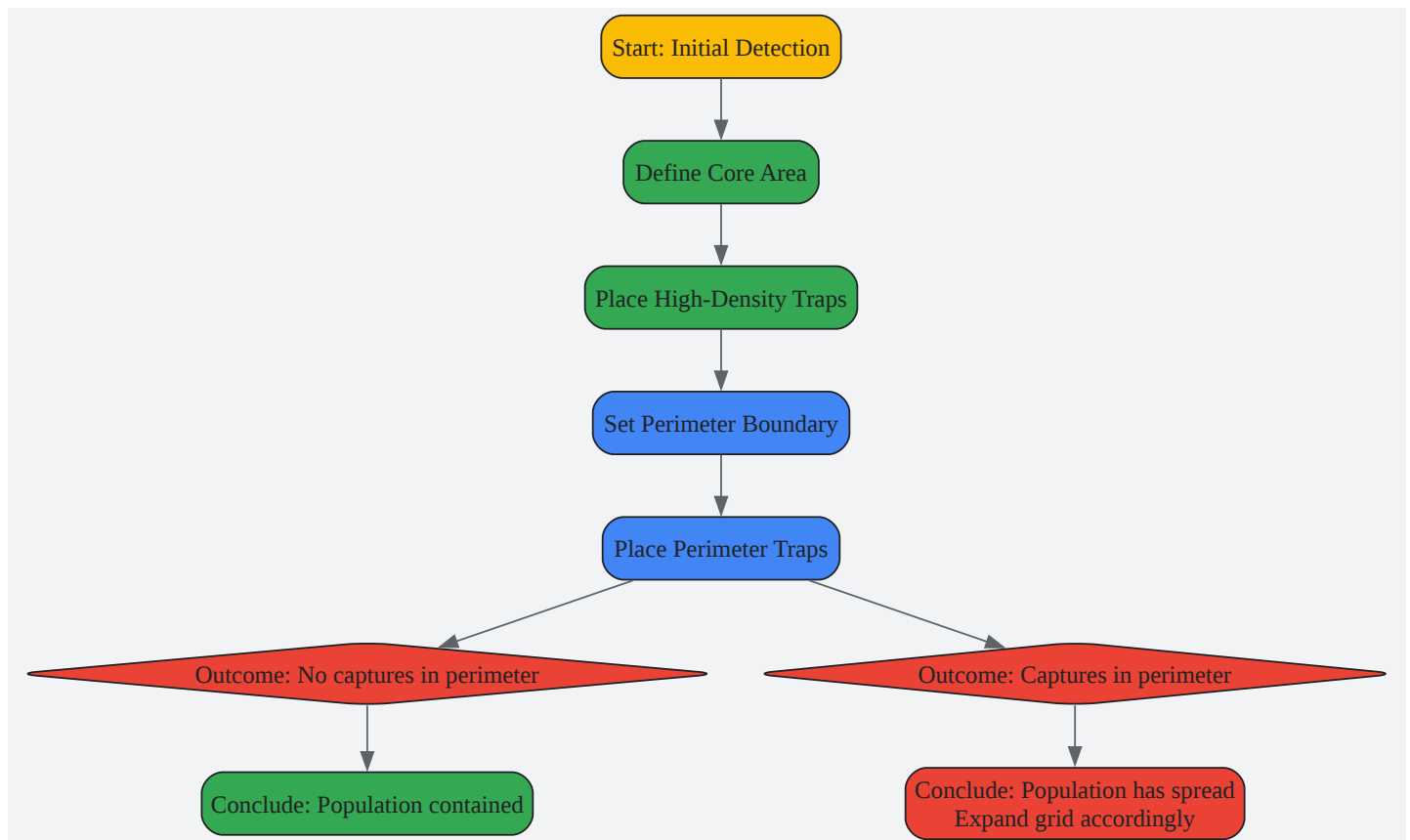
The strategic placement of traps is as important as the attractant itself. A novel approach to delimiting trapping grids can improve efficiency and cost-effectiveness.

Conventional Trapping Design

- **Trap Type:** Jackson traps are commonly used with **Trimedlure** dispensers [1].
- **Density:** The official medfly plan in the U.S. involves a high-density grid, for example, a 14.5 km square with 1,700 traps [2].

Novel Core-and-Perimeter Design

Recent research proposes a more efficient "core-and-perimeter" (C&P) design to address the inefficiencies of fully trapped (FT) square grids [2]. The workflow below illustrates this design and its advantages.



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Diagram: Core-and-Perimeter Trapping Design Workflow

- **Core Area:** Centered on the initial detection point (epicenter) with a cluster of traps to confirm the pest's presence and estimate local population density [2].
- **Perimeter:** A ring of traps placed at a calculated distance from the core (e.g., 500m or more, based on known dispersal limits). The primary goal of these traps is to remain empty, providing direct evidence that the population is contained [2].

This design offers two key advantages over fully trapped grids:

- **Cost Efficiency:** It drastically reduces the number of traps needed and associated servicing costs. One simulation showed an 86% cost reduction compared to a standard FT design [2].
- **Clear Delimitation:** It provides unambiguous evidence of population boundaries. A lack of captures in the perimeter confirms containment, while a capture signals the need to expand the management area [2].

Practical Application Protocol

Here is a step-by-step protocol for implementing a medfly monitoring program using **Trimedlure**.

Materials

- Jackson traps or similar [1].
- **Trimedlure** dispensers.
- Data loggers (for recording temperature at trapping sites, optional but recommended).
- GPS unit, data sheets, and maps.

Step-by-Step Procedure

- **Planning the Grid:**
 - Determine the objective: detection, delimitation, or population monitoring.
 - For delimitation of a new outbreak, consider using the **Core-and-Perimeter design** [2].
 - For general monitoring, space traps uniformly according to local regulatory guidelines (e.g., 1-2 traps per km²).
- **Trap Placement:**
 - Place traps on **host plants**, preferably **Citrus trees**, whenever possible [1].

- Hang traps in a shaded location within the tree canopy, 2-3 meters above the ground [1].
- **Trap Servicing:**
 - Replace **Trimedlure** dispensers according to the manufacturer's instructions (typically every 4-13 weeks, depending on formulation and temperature).
 - Check traps weekly for captures. Record the number of male medflies and any non-target insects.
 - Clean traps regularly to remove dead insects and debris that could reduce attractiveness.
- **Data Recording and Interpretation:**
 - Record capture data along with **daily maximum and minimum temperatures**.
 - **Critically interpret data in the context of seasonal conditions.** Be aware that recapture rates (and thus perceived population size) are strongly influenced by temperature and the flies' thermal history [1].
 - A spike in captures following a warm period may reflect increased trap efficacy rather than a true population explosion.

Key Recommendations for Researchers

- **Account for Thermal History:** When designing mark-release-recapture experiments, the acclimation temperature of test flies will significantly impact results. Standardize or carefully report these conditions [1].
- **Adapt to Seasonality:** Understand that trapping data from early spring (after cooler periods) may overestimate the breeding population, while data from late summer may underestimate it [1].
- **Validate with Wild Flies:** Laboratory-adapted strains may have different genetic and symbiotic profiles than wild populations, which could affect their trapping response. Use "wildish" (recently colonized) flies for the most realistic efficacy trials [3].

Limitations and Considerations

- **Male-Specific Attraction:** **Trimedlure** does not attract females. To assess the fruit-damaging segment of the population and overall reproduction potential, a parallel monitoring system using female-targeted attractants (e.g., food-based lures) is necessary [1].
- **Temperature Dependency:** The strong positive correlation between temperature and recapture rates means that trap data is not a direct absolute measure of population size but must be viewed as a temperature-influenced index [1].

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